

# Essential Safety and Logistical Information for Handling D-Fructose-13C6

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## Compound of Interest

Compound Name: D-Fructose-13C6

Cat. No.: B1146213

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This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **D-Fructose-13C6**. The following procedural guidance outlines the necessary personal protective equipment, operational plans for safe handling, and compliant disposal methods.

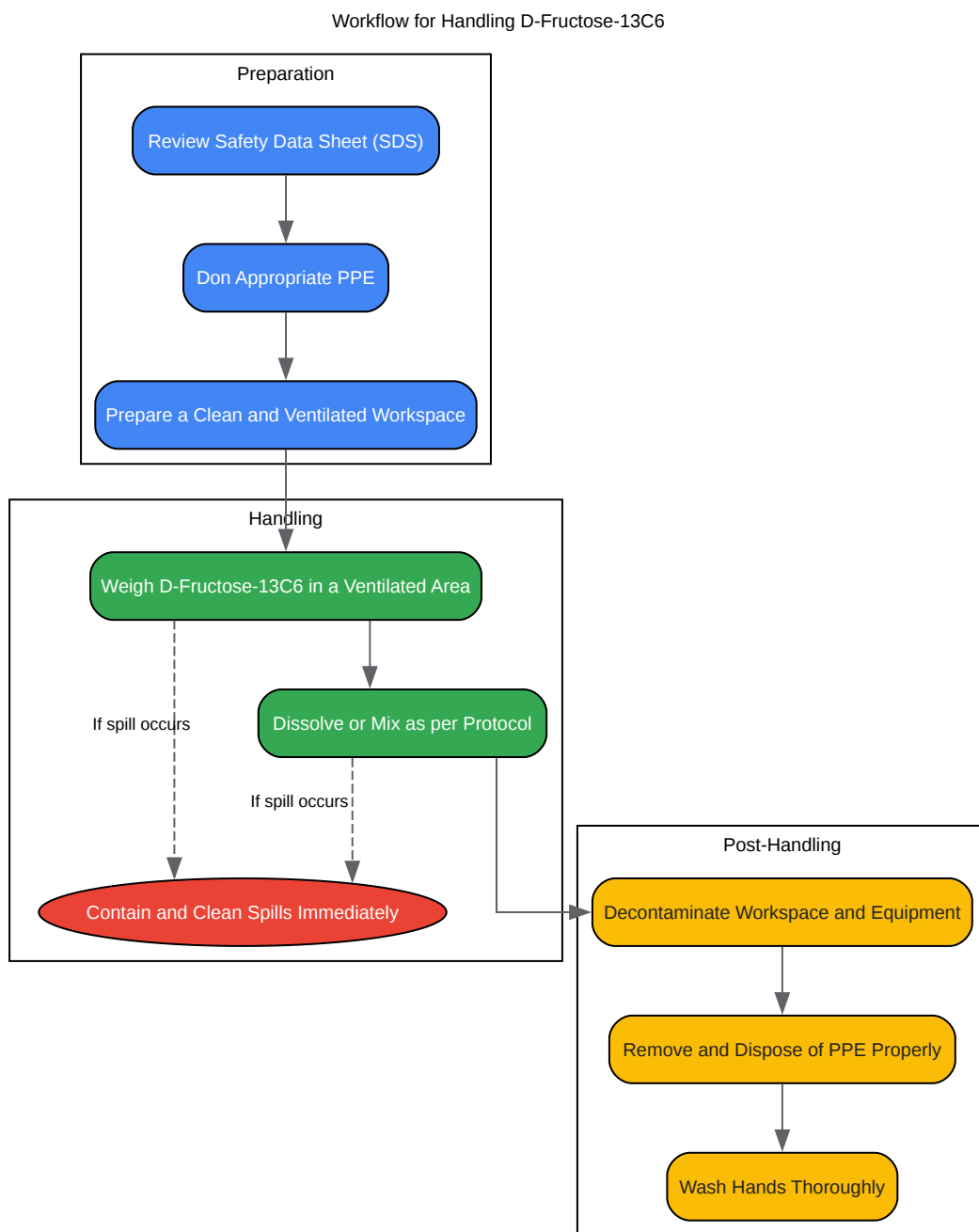
## Personal Protective Equipment (PPE)

While **D-Fructose-13C6** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.<sup>[1][2]</sup> The recommended personal protective equipment is summarized below.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses or Goggles	Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Disposable Gloves	Nitrile or latex gloves are generally suitable for handling. [4] Inspect gloves for tears or defects before use and change them immediately if contaminated.[5]
Body Protection	Laboratory Coat	A full-length lab coat should be worn buttoned to cover as much skin as possible.
Respiratory Protection	NIOSH-approved Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if engineering controls do not maintain airborne concentrations below exposure limits or if irritation is experienced, particularly when dust may be generated.

## Operational Plan for Handling D-Fructose-13C6

A systematic approach to handling **D-Fructose-13C6** is essential for maintaining safety and experimental integrity. The following workflow outlines the key steps from preparation to post-handling procedures.



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Caption: Logical workflow for the safe handling of **D-Fructose-13C6**.

## Step-by-Step Handling Protocol:

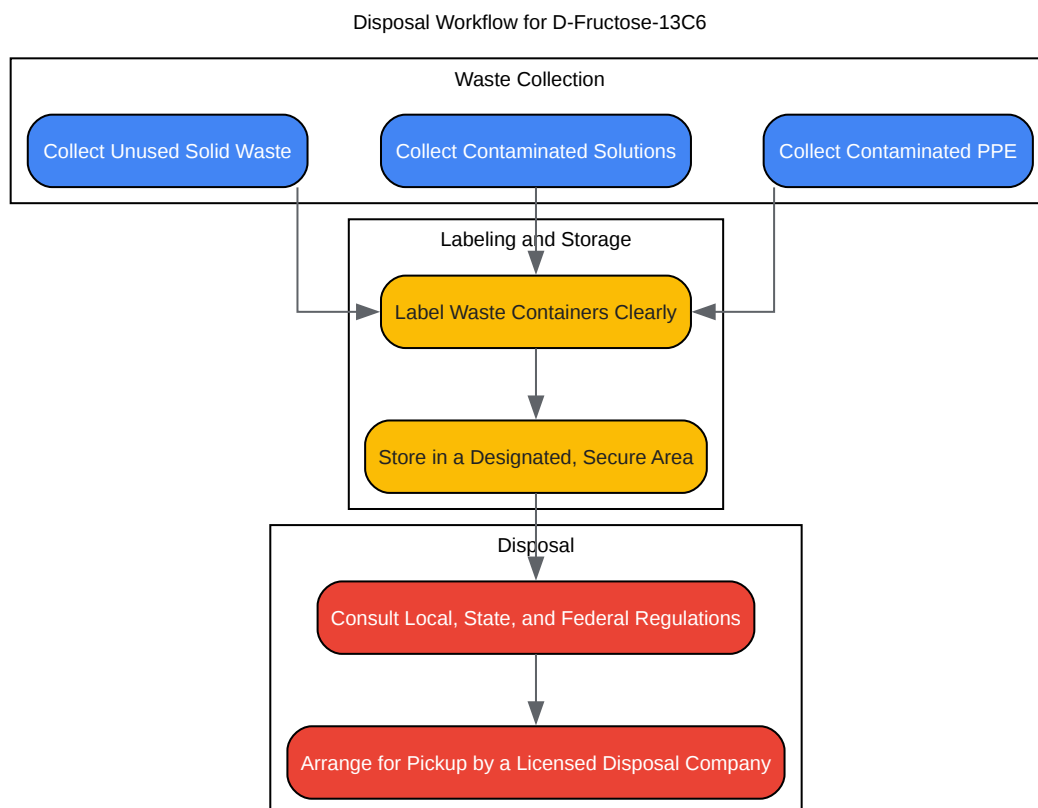
- Preparation:
  - Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **D-Fructose-13C6** to be familiar with its properties and potential hazards.
  - Don Appropriate PPE: Equip yourself with the recommended personal protective equipment as detailed in the table above.
  - Prepare Workspace: Ensure you are working in a well-ventilated area, such as a fume hood, especially if there is a potential for dust formation. Keep the workspace clean and uncluttered.
- Handling:
  - Weighing and Transfer: When weighing or transferring the solid material, take care to avoid generating dust.
  - Solution Preparation: If preparing a solution, add the solid to the solvent slowly to prevent splashing.
  - Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not ingest or inhale the substance.
- In Case of Accidental Release:
  - Spill Containment: In the event of a spill, contain the spillage.
  - Cleanup: For solid spills, sweep up or vacuum the material and place it in a suitable container for disposal. Avoid creating dust. For liquid spills, absorb with an inert material and place in a container for disposal.
  - Ventilation: Ensure adequate ventilation during cleanup.
- Post-Handling:
  - Decontamination: Clean and decontaminate the work area and any equipment used.

- PPE Removal: Remove and dispose of gloves and any other contaminated disposable PPE properly.
- Hygiene: Wash hands thoroughly with soap and water after handling the substance.

## Disposal Plan

Proper disposal of **D-Fructose-13C6** and its containers is essential to prevent environmental contamination and ensure regulatory compliance. As a non-radioactive, stable isotope-labeled compound, the disposal considerations are similar to that of a standard non-hazardous chemical.

## Disposal Workflow



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## References

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